

In-Depth Technical Guide: Physical and Chemical Characteristics of rac-Methyl Efavirenz

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Compound of Interest

Compound Name: *rac Methyl Efavirenz*

Cat. No.: *B600911*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of racemic Methyl Efavirenz. As a derivative of Efavirenz, a non-nucleoside reverse transcriptase inhibitor (NNRTI), understanding its properties is crucial for research and development. Due to the limited availability of specific experimental data for rac-Methyl Efavirenz, this guide also includes extensive data for the parent compound, Efavirenz, as a close structural analog and reference point. This document is intended to serve as a valuable resource for scientists and professionals engaged in the study and potential application of this compound.

Physicochemical Properties

The physical and chemical properties of a compound are fundamental to its behavior, formulation, and biological activity. The following tables summarize the available data for both rac-Methyl Efavirenz and its parent compound, Efavirenz.

Table 1: General and Physical Properties

Property	rac-Methyl Efavirenz	Efavirenz
Molecular Formula	$C_{15}H_{11}ClF_3NO_2$ [1][2]	$C_{14}H_9ClF_3NO_2$ [3][4]
Molecular Weight	329.70 g/mol [1][2]	315.67 g/mol [3][4]
Appearance	Not specified	White to slightly pink crystalline powder[4]
Melting Point	Not specified	139-141 °C[4]
Boiling Point	348.474 °C at 760 mmHg (Predicted)[5]	340.6 ± 42.0 °C (Predicted)[6]
Density	1.484 g/cm³ (Predicted)[5]	1.53 ± 0.1 g/cm³ (Predicted)[6]
pKa	Not specified	10.2[4][7]

Table 2: Solubility and Partitioning

Property	rac-Methyl Efavirenz	Efavirenz
Water Solubility	Not specified	Practically insoluble (<10 mg/L)[4]
LogP	3.7683 (Predicted)[5]	4.6[4]

Spectral Data

Spectroscopic data is essential for the structural elucidation and confirmation of a chemical compound. While specific spectra for rac-Methyl Efavirenz are not readily available in the public domain, comprehensive data exists for Efavirenz.

Table 3: Spectroscopic Data for Efavirenz

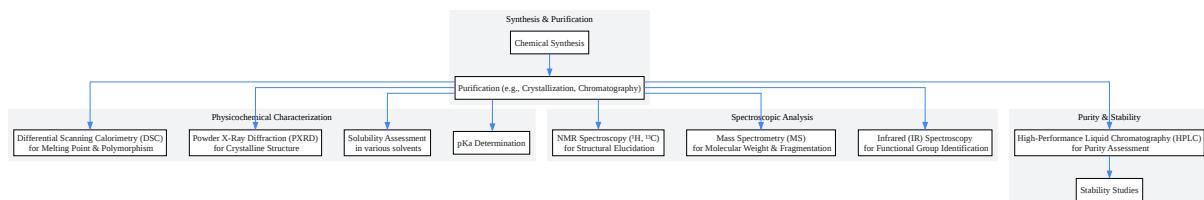
Technique	Key Data Points
¹ H NMR	Spectra available, detailed peak assignments would require the original data files which are not publicly available.[8]
¹³ C NMR	Spectra have been recorded and analyzed in research, but specific chemical shift data is not compiled in the available search results.
Mass Spectrometry (MS)	GC-MS and LC-MS data available, showing fragmentation patterns.[3]
Infrared (IR) Spectroscopy	FT-IR data available with characteristic peaks at 3255, 3183, 2253, and 1741 cm ⁻¹ corresponding to N-H, C-H, C≡C, and C=O stretching, respectively.
Powder X-Ray Diffraction (PXRD)	Crystalline Efavirenz shows characteristic peaks at 2θ values of 6.3, 10.5, 11.4, 11.9, 12.6, 19.3, 20.0, 20.5, 20.8, 21.2, 21.6, 23.0, 24.7, 25.0, and 27.6 degrees.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of rac-Methyl Efavirenz are not publicly available. However, based on the characterization of Efavirenz and its impurities, a general workflow can be outlined.

General Experimental Workflow for Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a pharmaceutical compound like Efavirenz, which would be applicable to rac-Methyl Efavirenz.

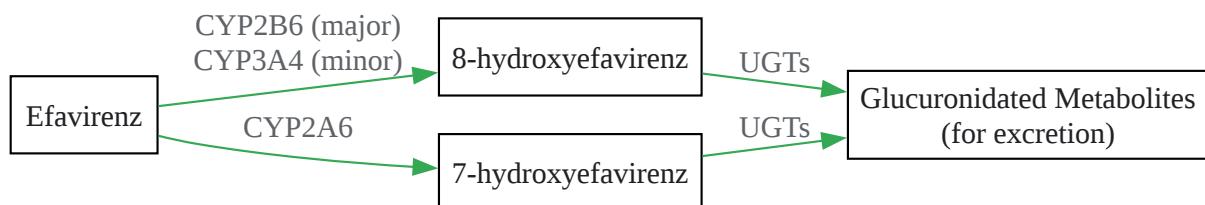
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Caption: General workflow for the characterization of a pharmaceutical compound.

Metabolic Pathway of Efavirenz

Efavirenz is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP2B6 being the principal enzyme responsible for its hydroxylation. The resulting metabolites are then typically glucuronidated for excretion. While the metabolism of rac-Methyl Efavirenz has not been specifically detailed, it is likely to follow a similar pathway.

The following diagram illustrates the primary metabolic pathway of Efavirenz.

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